

# Application Notes and Protocols for MRS2500 Tetraammonium Salt

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## Compound of Interest

Compound Name: MRS2500 tetraammonium

Cat. No.: B15572421

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This document provides detailed protocols for the dissolution and storage of **MRS2500 tetraammonium** salt, a potent and selective antagonist of the P2Y<sub>1</sub> receptor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Product Information

MRS2500 is a highly potent and selective antagonist for the P2Y<sub>1</sub> purinergic receptor, with a K<sub>i</sub> value of 0.78 nM for the recombinant human P2Y<sub>1</sub> receptor.<sup>[1][2][3]</sup> It is widely used in research to study ADP-induced platelet aggregation and shows strong antithrombotic activity in vivo.<sup>[2][4][5]</sup> Its stability and selectivity make it a valuable tool for investigating P2Y<sub>1</sub> receptor signaling pathways.<sup>[4][6]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **MRS2500 tetraammonium** salt is presented below.

Property	Value
Molecular Weight	629.29 g/mol
Formula	C <sub>13</sub> H <sub>18</sub> N <sub>5</sub> O <sub>8</sub> P <sub>2</sub> I·4NH <sub>3</sub>
Purity	≥96% (HPLC)
Appearance	White to off-white solid
CAS Number	630103-23-0

[Sources: 1, 2, 3, 7]

## Solubility

**MRS2500 tetraammonium** salt is soluble in water.<sup>[1]</sup> For optimal dissolution, especially at higher concentrations, ultrasonication may be required.<sup>[2][7]</sup>

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	12.59	20	
Water	50	79.46	May require ultrasonic treatment.

[Sources: 1, 2, 3, 9]

## Dissolution Protocol: Preparing a Stock Solution

This protocol outlines the steps to prepare a stock solution of MRS2500. It is recommended to prepare a concentrated stock solution (e.g., 10 mM or 20 mM) which can then be diluted to the desired working concentration for experiments.

Materials:

- **MRS2500 tetraammonium** salt (solid)

- High-purity sterile water (e.g., cell culture grade, nuclease-free)
- Sterile polypropylene tubes
- Calibrated pipette
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)
- Sterile 0.22 µm syringe filter (for cell-based applications)

Procedure:

- **Equilibrate:** Allow the vial of solid MRS2500 to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of MRS2500 powder in a sterile microcentrifuge tube.
- **Calculate Solvent Volume:** Use the following formula to calculate the volume of water needed to achieve the desired stock concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} \times \text{Molar Concentration (mol/L)})$$

Example for 1 mg of MRS2500 to make a 10 mM stock solution:  $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 629.29 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1,000,000 \mu\text{L/L} \approx 158.9 \mu\text{L}$

- **Dissolve:** Add the calculated volume of sterile water to the tube containing the MRS2500 powder.
- **Mix:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- **Ultrasonicate (Optional):** If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.

- **Sterile Filtration (Recommended):** For applications involving live cells, it is highly recommended to sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[\[2\]](#)
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store as recommended in the section below.

## Storage and Stability

Proper storage is critical to maintain the stability and activity of MRS2500.

Form	Storage Temperature	Duration	Recommendations
Solid	-20°C	Long-term	Keep tightly sealed and protected from moisture.
Stock Solution	-20°C	1 month	Store in sealed, single-use aliquots.
Stock Solution	-80°C	6 months	Recommended for longer-term storage of solutions.

[Sources: 1, 2, 3, 7]

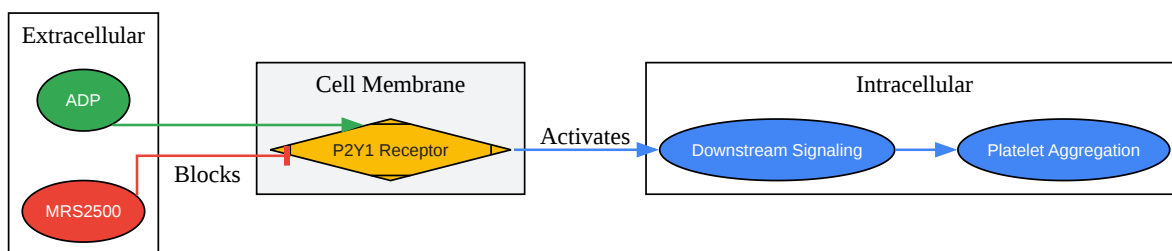
### Key Stability Considerations:

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the compound. Aliquoting into single-use volumes is essential.
- **Moisture:** The compound should be stored away from moisture.[\[2\]](#)[\[7\]](#) Ensure vials are tightly sealed.

## Visualizations

P2Y<sub>1</sub> Receptor Antagonism by MRS2500

The following diagram illustrates the mechanism of action for MRS2500.

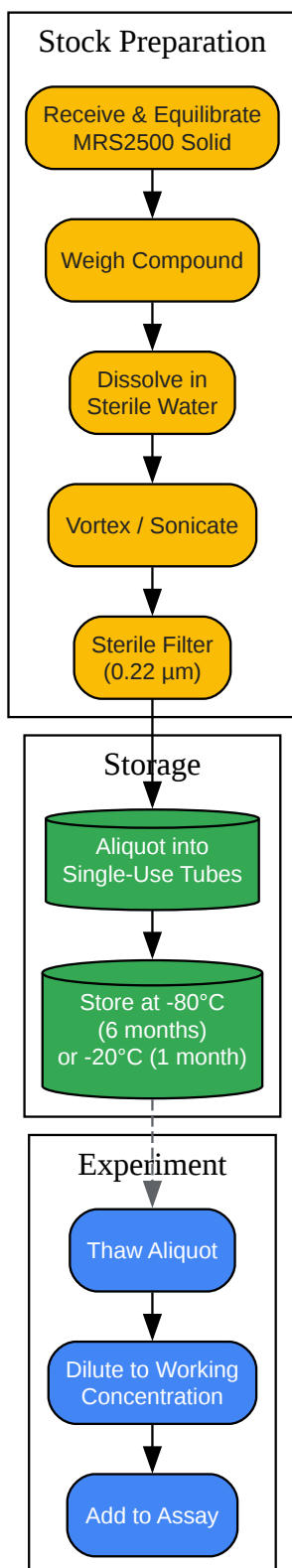


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Caption: Mechanism of MRS2500 as a P2Y<sub>1</sub> receptor antagonist.

#### Experimental Workflow for MRS2500

The diagram below outlines the standard workflow from compound preparation to experimental use.



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Caption: General workflow for preparing and using MRS2500.

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## References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MRS 2500 tetraammonium salt | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
- 4. MRS2500 [2-iodo-N6-methyl-(N)-methanocarba-2'-deoxyadenosine-3',5'-bisphosphate], a potent, selective, and stable antagonist of the platelet P2Y1 receptor with strong antithrombotic activity in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. MRS2500 [2-Iodo-N6-methyl-(N)-methanocarba-2'-deoxyadenosine-3',5'-bisphosphate], a Potent, Selective, and Stable Antagonist of the Platelet P2Y1 Receptor with Strong Antithrombotic Activity in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pharmacological characterization of P2Y receptor subtypes – an update - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MRS2500 Tetraammonium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572421#protocol-for-dissolving-and-storing-mrs2500-tetraammonium]

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